

An In-depth Technical Guide to 3-Chloropropyltrimethoxysilane: Synthesis, Reactions, and Applications

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Compound of Interest

	3-
Compound Name:	(Trimethylsiloxypropyl)dimethylchlorosilane
CAS No.:	54175-55-2
Cat. No.:	B3271169

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A Note on the Subject: Initial searches for "**3-(Trimethylsiloxypropyl)dimethylchlorosilane**" did not yield a specific CAS number or sufficient technical data, suggesting it may be a less common or ambiguously named compound. This guide will therefore focus on a closely related and industrially significant bifunctional organosilane, 3-Chloropropyltrimethoxysilane (CAS No: 2530-87-2). The principles of synthesis, reactivity, and application discussed herein are foundational to this class of silanes and will provide relevant insights for researchers and professionals in drug development and materials science.

Introduction to 3-Chloropropyltrimethoxysilane

3-Chloropropyltrimethoxysilane (CPTMS) is a versatile organosilane that serves as a crucial molecular bridge between inorganic and organic materials.^{[1][2]} Its bifunctional nature, featuring a hydrolyzable trimethoxysilyl group and a reactive chloropropyl group, allows it to act as a coupling agent, adhesion promoter, and surface modifier in a wide array of applications.^[3]

[4] In the realm of drug development and biomedical research, CPTMS is instrumental in the functionalization of nanoparticles for targeted drug delivery, the surface modification of implants to enhance biocompatibility, and the immobilization of biomolecules in biosensors.[3][5] This guide provides a comprehensive technical overview of its synthesis, reaction mechanisms, and key applications, with a focus on its utility for scientists and professionals in advanced materials and life sciences.

Physicochemical Properties

CPTMS is a colorless to light yellow liquid with a characteristic odor.[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
CAS Number	2530-87-2	[6][7]
Molecular Formula	C6H15ClO3Si	[6][7]
Molecular Weight	198.72 g/mol	[6][7]
Boiling Point	195-197 °C at 1013 hPa	[8]
Melting Point	-50 °C	[4][7]
Density	1.09 g/mL at 25 °C	[7]
Refractive Index (n _{20/D})	1.419	[7]
Flash Point	78 °C (172.4 °F)	[3][9]
Solubility	Miscible with organic solvents; hydrolyzes in water.[7]	
Vapor Pressure	<5 hPa at 20 °C	[8]

Synthesis and Reaction Mechanisms

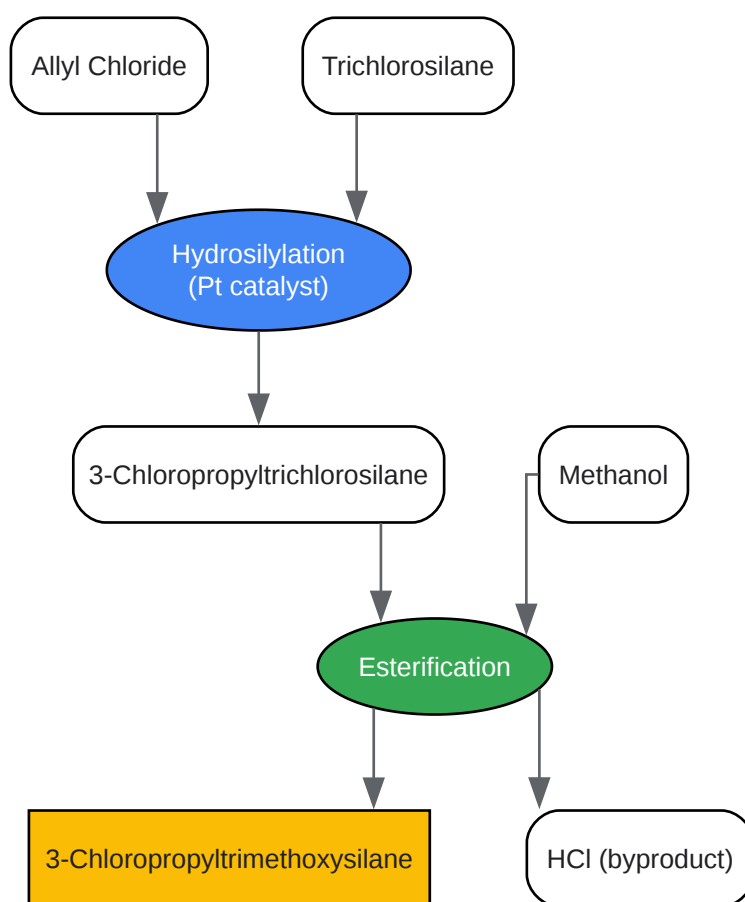
Synthesis of 3-Chloropropyltrimethoxysilane

The primary industrial synthesis of CPTMS involves a two-step process.[10] The first step is the hydrosilylation of allyl chloride with trichlorosilane in the presence of a platinum catalyst. The

resulting 3-chloropropyltrichlorosilane is then reacted with methanol to yield 3-chloropropyltrimethoxysilane and hydrogen chloride as a byproduct.[10]

A cleaner production method involves the direct esterification of 3-chloropropyltrichlorosilane with methanol.[11]

Illustrative Synthesis Pathway



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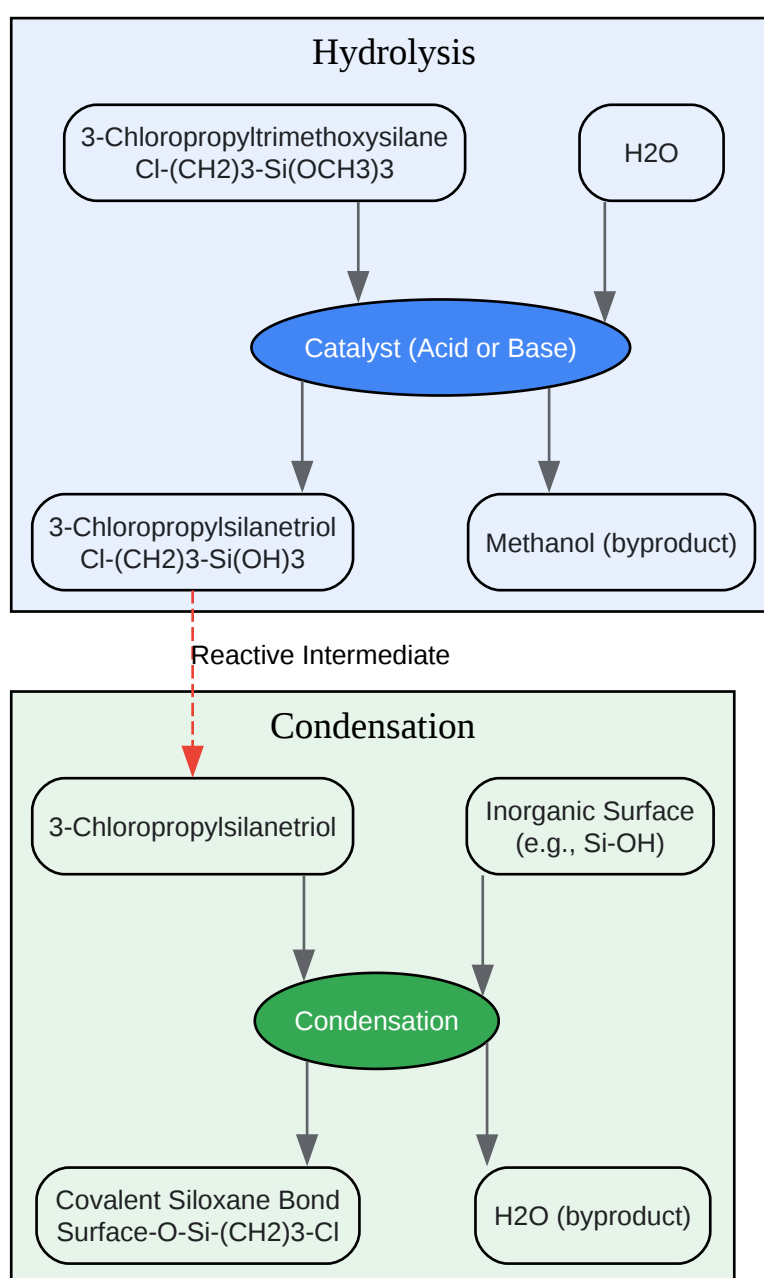
Caption: General synthesis pathway for 3-Chloropropyltrimethoxysilane.

Reaction Mechanisms

The utility of CPTMS stems from two primary reaction pathways: hydrolysis and condensation of the trimethoxysilyl group, and nucleophilic substitution at the chloropropyl group.

In the presence of water, the methoxy groups of CPTMS hydrolyze to form silanol groups (-Si-OH) and methanol as a byproduct.[12][13] This reaction can be catalyzed by either acid or base.[13] The resulting silanols are highly reactive and can condense with other silanols or with hydroxyl groups on the surface of inorganic substrates (e.g., silica, metal oxides) to form stable siloxane bonds (Si-O-Si).[13][14] This process is fundamental to its role as a coupling agent and for surface modification.[14]

Hydrolysis and Condensation Mechanism



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